

Personal protective equipment for handling Procyanidin A1

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Compound of Interest

Compound Name: Procyanidin A1

Cat. No.: B1238169

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Essential Safety and Handling Guide for Procyanidin A1

FOR IMMEDIATE USE BY RESEARCHERS, SCIENTISTS, AND DRUG DEVELOPMENT PROFESSIONALS

This guide provides crucial safety and logistical information for the handling and disposal of **Procyanidin A1**. The following procedures are designed to ensure a safe laboratory environment and minimize exposure risk. While **Procyanidin A1** is not classified as a hazardous substance under the Globally Harmonized System (GHS), it is prudent to handle it as a fine chemical powder with the potential for respiratory and mild skin irritation upon contact. Adherence to these guidelines is essential for safe laboratory practice.

Quantitative Exposure Limits and Physical Data

The following table summarizes key quantitative data for the safe handling of **Procyanidin A1**. Since specific occupational exposure limits (OELs) for **Procyanidin A1** have not been established, the limits for "Particulates Not Otherwise Regulated" (PNOR), also known as nuisance dust, are provided as a conservative guideline.

Parameter	Value	Unit	Citation
Occupational Exposure Limits (as PNOR/Nuisance Dust)			
OSHA PEL (Total Dust)	15	mg/m ³ (8-hr TWA)	[1][2]
OSHA PEL (Respirable Fraction)	5	mg/m ³ (8-hr TWA)	[1][2]
ACGIH TLV (Inhalable Dust)	10	mg/m ³	[3]
ACGIH TLV (Respirable Dust)	3	mg/m ³	[3]
Physicochemical Properties			
Appearance	Tan powder	-	[4]
Molecular Formula	C ₃₀ H ₂₄ O ₁₂	-	[5]
Molecular Weight	576.5	g/mol	[5]

Abbreviation Key:

- OSHA PEL: Occupational Safety and Health Administration Permissible Exposure Limit
- ACGIH TLV: American Conference of Governmental Industrial Hygienists Threshold Limit Value
- TWA: Time-Weighted Average

Operational Plan for Safe Handling

A systematic approach to handling **Procyanidin A1** from receipt to disposal is critical for safety and experimental integrity.

Receiving and Storage

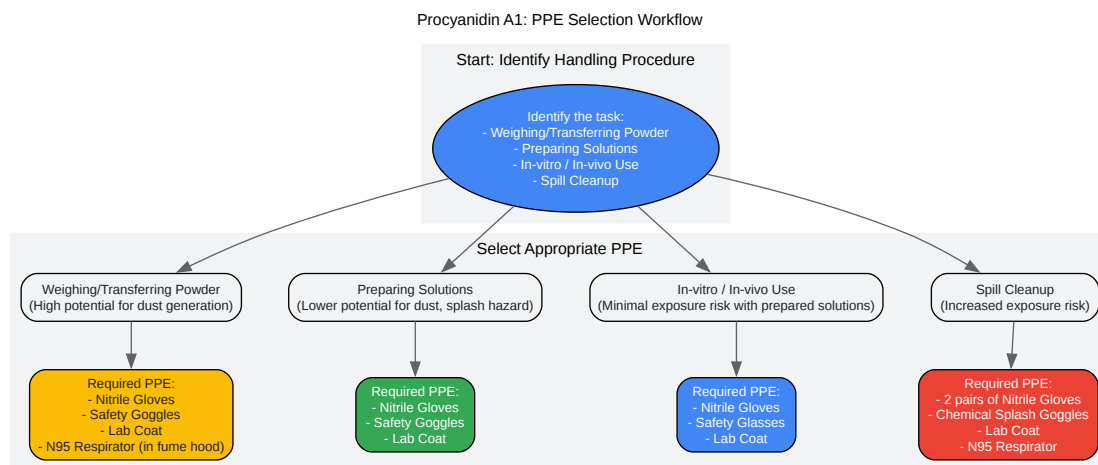
- **Inspection:** Upon receipt, visually inspect the container for any damage or leaks. Wear nitrile gloves during this inspection.
- **Storage:** Store **Procyanidin A1** in a cool, dry, and well-ventilated area. Keep the container tightly sealed to prevent moisture absorption and dust generation. It should be stored away from strong oxidizing agents.

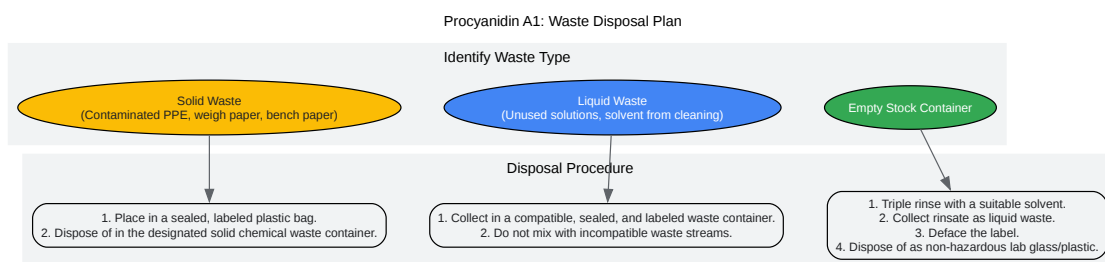
Engineering Controls

- **Ventilation:** All procedures that may generate dust, such as weighing or transferring powder, should be conducted in a chemical fume hood or a ventilated balance enclosure to minimize inhalation exposure.^[6]
- **Work Area Designation:** Designate a specific area for handling **Procyanidin A1**. The work surface should be covered with disposable bench paper to contain any spills.^[6]

Personal Protective Equipment (PPE) Selection

The selection of appropriate PPE is dependent on the specific handling procedure. The following workflow provides guidance on selecting the necessary protective equipment.





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